

Personal protective equipment for handling 29-Hydroxyfriedelan-3-one

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Compound of Interest

Compound Name: 29-Hydroxyfriedelan-3-one

Cat. No.: B15594731

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Essential Safety and Handling Guide for 29-Hydroxyfriedelan-3-one

This guide provides crucial safety and logistical information for the handling and disposal of **29-Hydroxyfriedelan-3-one**, a pentacyclic triterpenoid intended for research purposes.^{[1][2]} The information is compiled to ensure the safety of researchers, scientists, and drug development professionals. Given that detailed toxicological data for this specific compound is not readily available, it is imperative to handle it with the utmost care, assuming it may be hazardous.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **29-Hydroxyfriedelan-3-one** is presented below.

Property	Value
CAS Number	39903-21-4[1][3]
Molecular Formula	C30H50O2[2][3]
Molecular Weight	442.7 g/mol [2]
Melting Point	262-265 °C[3]
Boiling Point	514.1 ± 23.0 °C at 760 mmHg[3]
Flash Point	217.4 ± 15.2 °C[3]
Appearance	Solid (likely a powder)[1]

Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, a comprehensive approach to personal protection is essential. The following PPE is recommended when handling **29-Hydroxyfriedelan-3-one**, particularly in its powdered form, to prevent skin and respiratory exposure.[4][5]

Protection Type	Required PPE	Specifications and Best Practices
Eye and Face Protection	Safety goggles and a face shield	Use tight-sealing safety goggles. A face shield is necessary when there is a risk of splashing.[6][7]
Skin Protection	Chemical-resistant gloves and a lab coat or gown	Use powder-free, chemical-resistant gloves (e.g., nitrile rubber).[6][7] Double gloving is recommended.[6] Wear a long-sleeved lab coat.[4]
Respiratory Protection	NIOSH-approved respirator	A NIOSH/MSHA-approved respirator (e.g., N-95 or higher) should be used, especially when handling the powder outside of a fume hood.[6][8] A risk assessment should be conducted to determine the appropriate level of respiratory protection.[4][5]
Foot Protection	Closed-toe shoes	Wear shoes with non-slip soles to prevent accidents in the laboratory.[4]

Operational Plan: Handling Protocol

Handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[3]

Step 1: Preparation

- Ensure the work area (chemical fume hood) is clean and uncluttered.
- Assemble all necessary equipment (spatulas, weigh boats, vials, solvents) and have it readily accessible.

- Don the appropriate PPE as outlined in the table above.

Step 2: Weighing the Compound

- Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to contain any airborne powder.
- Use a spatula to carefully transfer the desired amount of **29-Hydroxyfriedelan-3-one** to a weigh boat.
- Avoid creating dust during transfer.[\[3\]](#)
- Close the primary container tightly after use.

Step 3: Dissolution

- Triterpenoids like **29-Hydroxyfriedelan-3-one** are often poorly soluble in aqueous solutions.[\[9\]](#)
- Based on protocols for similar compounds, organic solvents such as methanol, ethanol, or dimethyl sulfoxide (DMSO) can be used for dissolution.[\[9\]](#)[\[10\]](#)
- Add the solvent to the vessel containing the weighed compound slowly to avoid splashing.
- If necessary, use sonication or gentle heating to aid dissolution, ensuring adequate ventilation.[\[10\]](#)

Disposal Plan

A clear plan for waste disposal must be in place before beginning any procedure.[\[11\]](#) All waste materials contaminated with **29-Hydroxyfriedelan-3-one** should be treated as hazardous chemical waste.

Step 1: Waste Segregation

- Segregate waste into designated, clearly labeled containers.[\[12\]](#) Do not mix incompatible waste streams.[\[11\]](#)

- Solid Waste: Includes contaminated gloves, weigh boats, paper towels, and any excess compound. Place these in a labeled hazardous solid waste container.
- Liquid Waste: Includes unused solutions and solvent rinses. Collect in a labeled hazardous liquid waste container compatible with the solvents used.
- Sharps Waste: Contaminated needles or glassware should be placed in a puncture-resistant sharps container.[\[12\]](#)

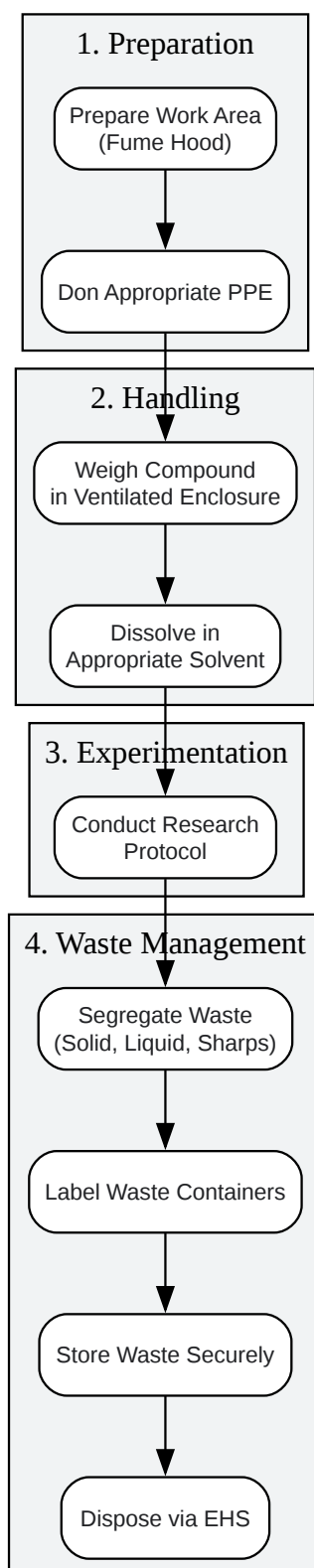
Step 2: Container Management

- Keep waste containers securely closed when not in use.[\[3\]](#)
- Label containers with "Hazardous Waste," the full chemical name ("**29-Hydroxyfriedelan-3-one**"), and the approximate concentration and quantity.[\[12\]](#)[\[13\]](#)
- Store waste containers in a designated, safe, and secure location away from general work areas.[\[12\]](#)

Step 3: Final Disposal

- Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste contractor.[\[12\]](#)
[\[13\]](#)
- Do not dispose of this chemical down the drain or in the regular trash.[\[14\]](#)[\[15\]](#)

Workflow for Safe Handling of 29-Hydroxyfriedelan-3-one



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Caption: Workflow for the safe handling and disposal of **29-Hydroxyfriedelan-3-one**.

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